

In-Depth Technical Guide to 4-Oxopentanenitrile: Safety Data and Handling Precautions

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Compound of Interest

Compound Name: 4-Oxopentanenitrile

Cat. No.: B1606563

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **4-Oxopentanenitrile** (also known as levulinonitrile or 4-oxovaleronitrile), CAS Number 927-56-0. The information is intended to support risk assessment and the implementation of safe laboratory and drug development practices.

Core Safety and Hazard Information

4-Oxopentanenitrile is a chemical compound with significant health hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as toxic if swallowed, harmful in contact with skin or if inhaled, and causes skin and serious eye irritation.^[1]

GHS Hazard and Precautionary Statements

A summary of the GHS hazard (H) and precautionary (P) statements for **4-Oxopentanenitrile** is provided in the table below.^[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Skull and crossbones	Danger	H301: Toxic if swallowed
Acute Toxicity, Oral (Category 4)	Exclamation mark	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	Exclamation mark	Warning	H312: Harmful in contact with skin
Skin Corrosion/Irritation (Category 2)	Exclamation mark	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	Exclamation mark	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 4)	Exclamation mark	Warning	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	Exclamation mark	Warning	H335: May cause respiratory irritation

Precautionary Statements: P261, P264, P270, P271, P280, P301+P310, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P363, P403+P233, P405, P501.

Physicochemical and Toxicological Data

Physical and Chemical Properties

While some sources indicate that **4-Oxopentanenitrile** is a liquid at room temperature, a complete set of experimentally verified physical and chemical properties is not consistently available. The following table summarizes the available data.

Property	Value	Source
Molecular Formula	C5H7NO	[1][2][3][4]
Molecular Weight	97.12 g/mol	[1][2][3][4]
CAS Number	927-56-0	[1][3][4]
IUPAC Name	4-oxopentanenitrile	[1]
Synonyms	Levulinonitrile, 4-oxovaleronitrile, 3-Acetylpropionitrile	[1]
Physical Form	Liquid	
Storage Temperature	Room Temperature	

Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **4-Oxopentanenitrile**, are not readily available in the public domain. The hazard classifications are based on data from similar compounds and computational models.

Experimental Protocols and Handling

Detailed experimental protocols for the handling and use of **4-Oxopentanenitrile** are not widely published. However, based on its classification as a hazardous substance, the following general procedures for handling β -ketonitriles should be strictly adhered to.

General Handling and Storage

- Engineering Controls: All work with **4-Oxopentanenitrile** should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.

- Body Protection: A lab coat or chemical-resistant apron is required.
- Handling: Avoid direct contact with skin and eyes. Do not inhale vapors or mists. Prevent the formation of aerosols.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Spill and Emergency Procedures

- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area and prevent entry. Contact emergency services.
- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If inhaled: Move the person to fresh air and keep them comfortable for breathing.
 - If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.

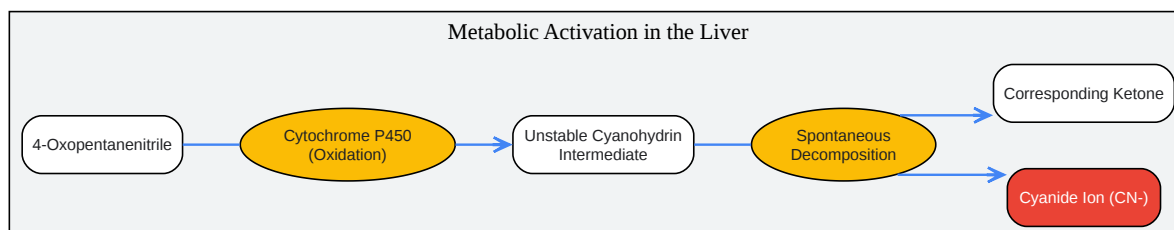
Potential Toxicological Pathways

Specific studies on the signaling pathways affected by **4-Oxopentanenitrile** are not available. However, the toxicity of aliphatic nitriles is generally attributed to their in-vivo metabolism, which can release cyanide.

Metabolic Activation and Cyanide Release

The probable metabolic pathway for **4-Oxopentanenitrile** involves cytochrome P450-mediated oxidation at the carbon atom adjacent to the nitrile group. This leads to the formation of an

unstable cyanohydrin, which can then decompose to release a cyanide ion and the corresponding ketone.

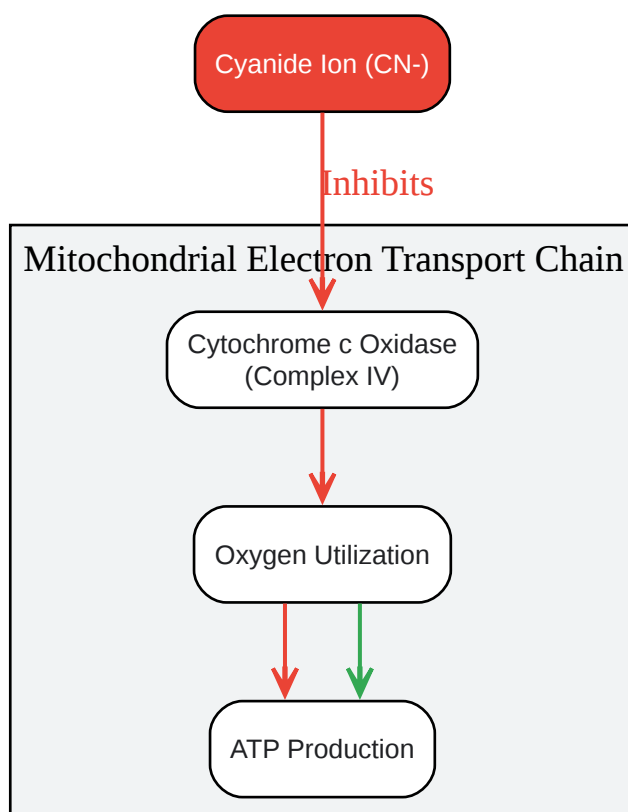


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Caption: Probable metabolic pathway of **4-Oxopentanitrile** leading to cyanide release.

Cellular Toxicity of Cyanide

The released cyanide ion is a potent inhibitor of cellular respiration. It binds to the ferric iron in cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain. This inhibition blocks the utilization of oxygen, leading to cytotoxic hypoxia and a rapid decrease in ATP production.

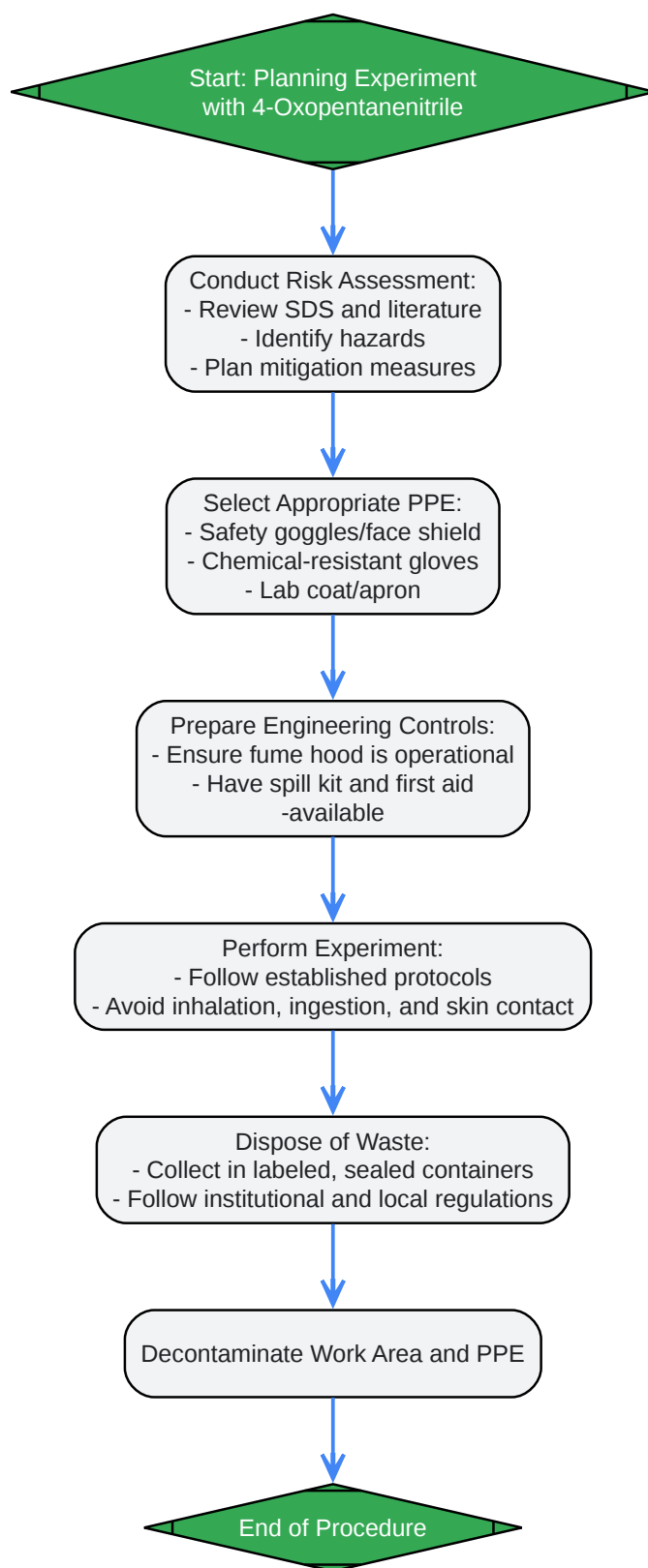


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Caption: Mechanism of cyanide-induced cellular toxicity via inhibition of cellular respiration.

Workflow for Safe Handling and Experimentation

The following diagram outlines a logical workflow for researchers planning to work with **4-Oxopentanenitrile**.



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Caption: A logical workflow for the safe handling of **4-Oxopentanenitrile** in a research setting.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment or the guidance of a qualified safety professional. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling any chemical.

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